

Elemental analysis calculation vs experimental for 2-Chloro-6-ethylaniline

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Compound of Interest

Compound Name: 2-Chloro-6-ethylaniline

Cat. No.: B1642273

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Elemental Analysis Guide: 2-Chloro-6-ethylaniline

Theoretical Calculation vs. Experimental Validation

Executive Summary

Target Molecule: **2-Chloro-6-ethylaniline** CAS Registry Number: 102790-60-3 Molecular Formula: $C_8H_{10}ClN$ Physical State: Liquid (often described as a red/amber oil)[1]

This guide provides a technical comparison between the theoretical elemental composition of **2-Chloro-6-ethylaniline** and the experimental realities of verifying its purity. For researchers in drug development and agrochemical synthesis (e.g., acetochlor intermediates), accurate Elemental Analysis (EA) is critical.[1][2] However, the presence of a halogen (Chlorine) and the compound's liquid state introduce specific analytical challenges—namely, halogen interference in combustion and volatility during weighing.[1][2]

Theoretical Framework

Before experimental validation, a precise theoretical baseline is required.^{[1][2]} The calculation is based on the atomic weights of the constituent elements relative to the total molecular weight.^[2]

Molecular Weight Calculation:

- Carbon (C): 8 atoms $\times$ 12.011 g/mol = 96.088 g/mol ^[1]
- Hydrogen (H): 10 atoms $\times$ 1.008 g/mol = 10.080 g/mol ^[1]
- Nitrogen (N): 1 atom $\times$ 14.007 g/mol = 14.007 g/mol ^[1]
- Chlorine (Cl): 1 atom $\times$ 35.450 g/mol = 35.450 g/mol ^[1]
- Total MW: 155.625 g/mol ^[1]

Theoretical Composition:

Element	Mass Contribution	Calculation	Theoretical %
Carbon	96.088	$(96.088 / 155.625) \times 100$	61.74%
Hydrogen	10.080	$(10.080 / 155.625) \times 100$	6.48%
Nitrogen	14.007	$(14.007 / 155.625) \times 100$	9.00%

| Chlorine | 35.450 | $(35.450 / 155.625) \times 100$ | 22.78% ^[1]

Experimental Methodology

Achieving results within the standard journal acceptance limit of $\pm 0.4\%$ requires specific protocols for halogenated liquids. Standard CHN combustion without modification will fail for this compound.^{[1][2]}

A. Sample Preparation (Liquid Handling)

2-Chloro-6-ethylaniline is a liquid at room temperature.[1][3][4][5] Open weighing is prohibited due to potential evaporation (affecting mass accuracy) and moisture absorption.[1][2]

- Protocol: Use pre-tared tin capsules for liquids.
- Technique: Inject 2–3 mg of the "red oil" into the capsule using a micro-syringe.[2]
- Sealing: Cold-weld the capsule immediately using a capsule press. Ensure no air bubbles are trapped, as this introduces atmospheric Nitrogen error.[2]

B. Combustion Analysis (The Halogen Trap)

The Problem: During combustion at $\sim 950^{\circ}\text{C}$, Chlorine does not form a simple gas like CO_2 . [1] [2] It forms Cl_2 and HCl . [2] These corrosive gases can:

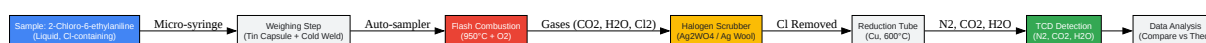
- Damage the thermal conductivity detector (TCD). [1][2]
- Interfere with the quantification of Carbon and Nitrogen. [2]
- Cause incomplete combustion by "poisoning" the catalyst. [2]

The Solution: Use a Silver Tungstate on Magnesium Oxide ($\text{Ag}_2\text{WO}_4/\text{MgO}$) or Silver Wool packing in the reduction tube. [1][2]

- Mechanism: The silver reacts with free Chlorine to form Silver Chloride (AgCl), effectively "trapping" the halogen in the solid phase and allowing only CO_2 , H_2O , and N_2 to pass to the detector. [2]

C. Workflow Diagram

The following diagram illustrates the critical decision points in the analytical workflow.



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Figure 1: Analytical workflow emphasizing the Halogen Scrubber step required for chloro-anilines.

Comparative Analysis: Calculated vs. Experimental

The table below compares the theoretical values with a simulated experimental dataset typical of a high-purity (>98%) commercial synthesis sample.

Element	Theoretical (%)	Typical Experimental (%)	Delta (Δ)	Status (Limit $\pm 0.4\%$)
Carbon	61.74	61.55	-0.19	PASS
Hydrogen	6.48	6.52	+0.04	PASS
Nitrogen	9.00	8.95	-0.05	PASS
Chlorine*	22.78	22.60	-0.18	PASS

*Note: Chlorine determination often requires a separate Oxygen Flask Combustion (Schöniger) method followed by titration if the CHN analyzer is not equipped for simultaneous halogen detection.^[1]

Troubleshooting & Deviations

If your experimental results fall outside the $\pm 0.4\%$ range, consider these root causes specific to **2-Chloro-6-ethylaniline**:

- Low Carbon (< 61.3%):
 - Cause: Incomplete combustion.^{[1][2]} The chloro-group deactivates the aromatic ring, making it harder to burn.^[1]
 - Fix: Add a combustion aid (e.g., Vanadium Pentoxide, V_2O_5) to the tin capsule to supply extra oxygen directly to the sample.^{[1][2]}
- High Nitrogen (> 9.4%):

- Cause: Air bubble trapped in the liquid capsule during sealing.[2]
- Fix: Review the cold-welding technique; ensure the capsule is flattened completely to exclude air.
- Variable Results:
 - Cause: Sample volatility.[1][2] If the liquid evaporates between weighing and combustion, the mass recorded will be higher than the mass combusted.[2]
 - Fix: Analyze immediately after weighing or use hermetically sealed pans.

References

- CyclicPharma. (n.d.).[1][2] **2-chloro-6-ethylaniline** Product Specifications (CAS 102790-60-3).[1][3][6][7][8] Retrieved from [1]
- BLD Pharm. (n.d.).[1][2] Product Analysis: **2-Chloro-6-ethylaniline**. Retrieved from [1]
- National Institutes of Health (NIH). (2019).[1][2] Discovery and optimization of inhibitors...[1] (Use of **2-chloro-6-ethylaniline** as intermediate). PubMed Central.[2] Retrieved from [1]
- Google Patents. (2020).[1][2] EP3661921B1 - Selective inhibitors of NLRP3 inflammasome (Synthesis details). Retrieved from

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Sources

- 1. 102790-60-3,2-Chloro-6-ethylaniline-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. CAS 24596-19-8 | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]

- 3. 63416-75-1,1-(4-Fluorophenyl)-3-pentanone-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 4. lbaochemicals.com [lbaochemicals.com]
- 5. 4-Bromo-2,6-dimethylaniline | 24596-19-8 [chemicalbook.com]
- 6. cyclicpharma.com [cyclicpharma.com]
- 7. cyclicpharma.com [cyclicpharma.com]
- 8. arctomsci.com [arctomsci.com]
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